

# A Technical Guide to Allyl Alcohol-1-13C for Research Applications

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## Compound of Interest

Compound Name: Allyl alcohol-1-13C

Cat. No.: B1625885

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Allyl alcohol-1-13C**, a site-specifically labeled isotopic compound crucial for advanced research in chemical and biochemical sciences. This document details its commercial availability, key specifications, and practical applications, including cited experimental methodologies.

## Introduction to Allyl Alcohol-1-13C

**Allyl alcohol-1-13C** (CAS No: 102781-45-3) is an isotopically labeled version of allyl alcohol where the carbon atom at the C-1 position (the carbon bearing the hydroxyl group) is replaced with the stable isotope carbon-13 (<sup>13</sup>C). This specific labeling makes it an invaluable tool for tracing reaction mechanisms, mapping metabolic pathways, and enhancing nuclear magnetic resonance (NMR) spectroscopy signals.<sup>[1]</sup> The low natural abundance of <sup>13</sup>C (~1.1%) ensures that the signal from the labeled position is distinct and easily traceable against the natural background, providing unparalleled precision in experimental analysis.<sup>[1]</sup>

## Commercial Suppliers and Specifications

**Allyl alcohol-1-13C** is available from several specialized chemical suppliers. The table below summarizes key quantitative data from prominent vendors to facilitate comparison and procurement.

Supplier /Manufacturer	Product Name	Isotopic Enrichment	Chemical Purity	CAS Number	Molecular Weight (g/mol)	Available Quantity / Form	Storage Conditions
Cambridge Isotope Laboratories, Inc. (CIL)	Allyl alcohol (1- <sup>13</sup> C, 99%) 97% CP	99%	97%	102781-45-3	59.07	0.1 g (Neat)	-
Sigma-Aldrich (Merck)	Allyl alcohol-1- <sup>13</sup> C	99 atom % <sup>13</sup> C	≥98% (by GC)	102781-45-3	59.07	-	-
Benchmark	Allyl alcohol-1- <sup>13</sup> C	-	-	102781-45-3	59.07	-	Research use only
Pharmaffiliates	Allyl Alcohol-1- <sup>13</sup> C	-	-	102781-45-3	59.07	-	2-8°C Refrigerator

Note: Data is subject to change and should be verified with the supplier. Some suppliers may not publicly list all specifications.

## Key Applications and Methodologies

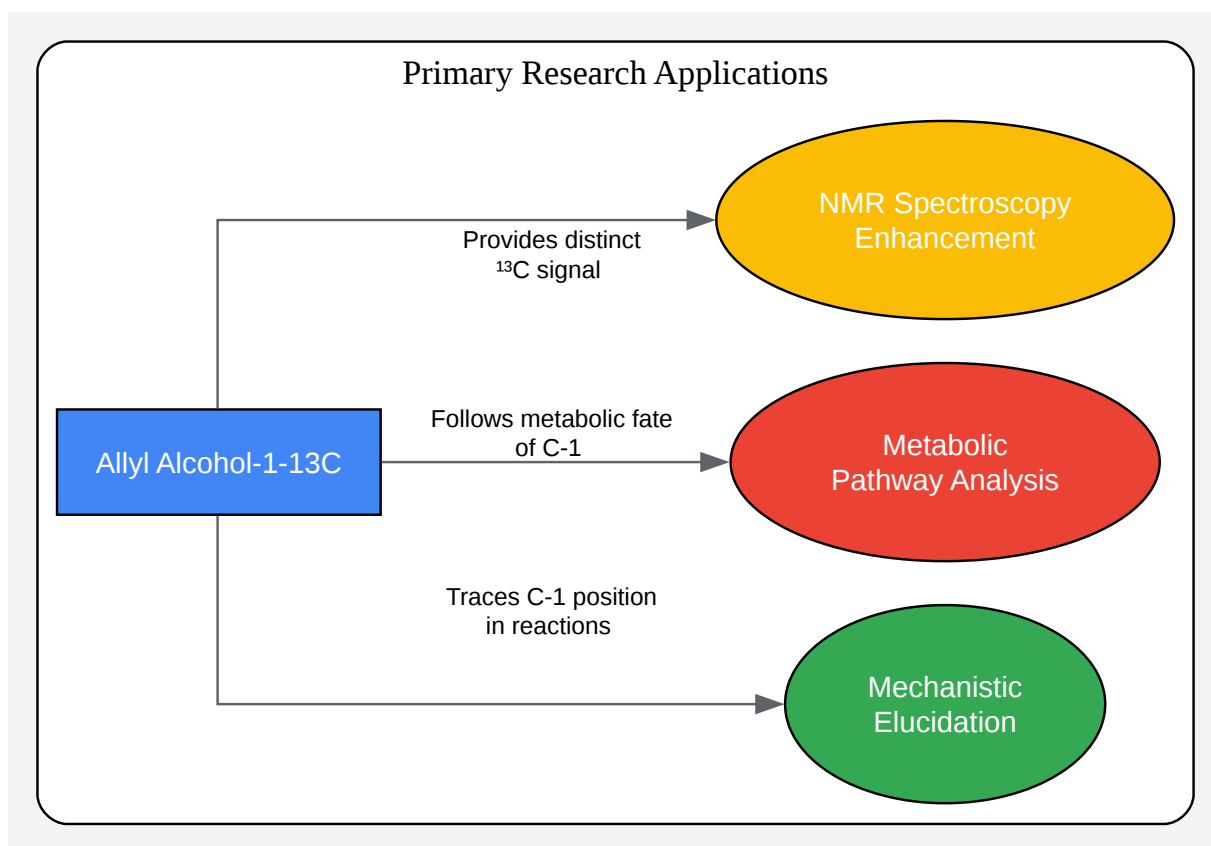
The specific placement of the <sup>13</sup>C label at a reactive center makes this compound a powerful probe for a variety of applications.

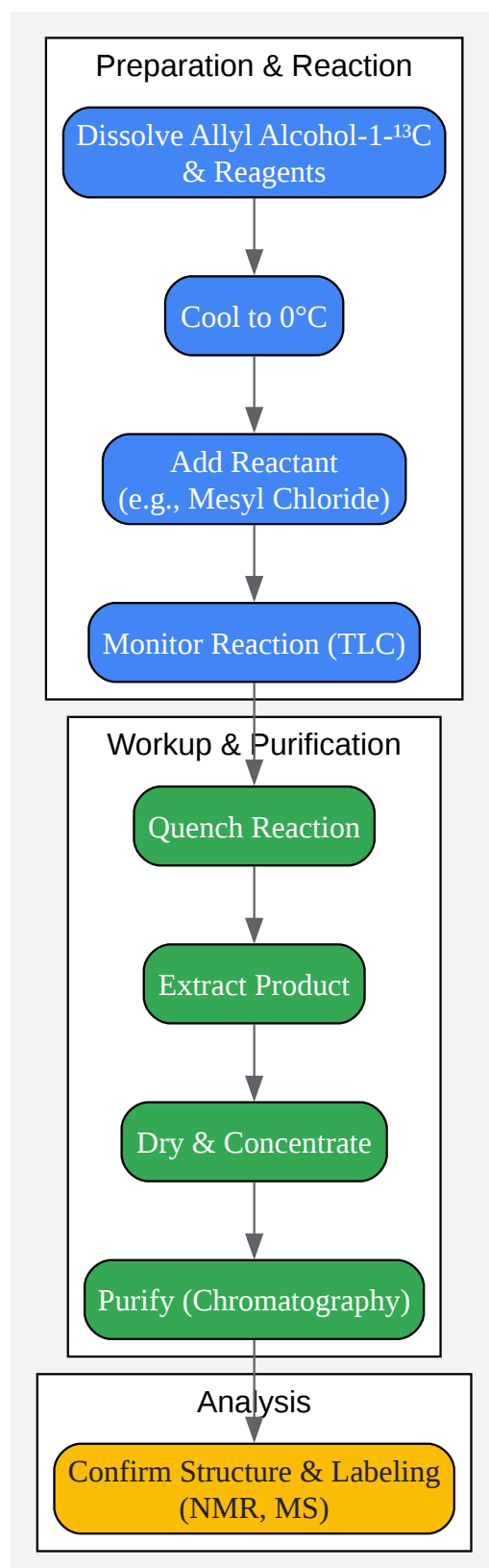
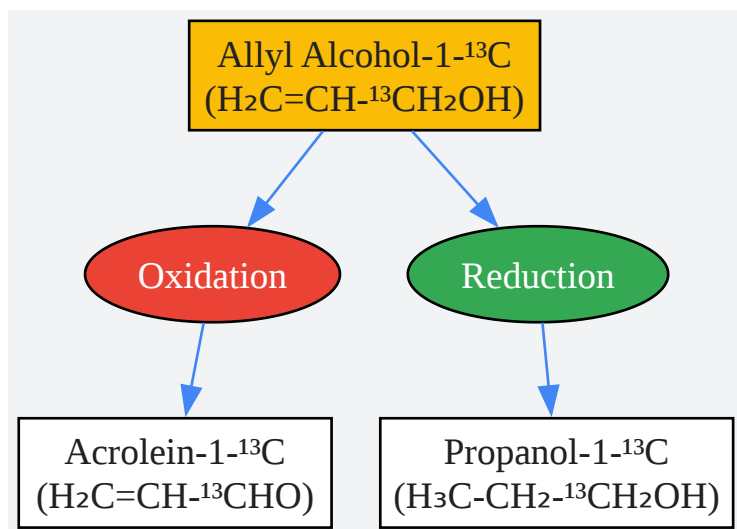
## Mechanistic Elucidation in Organic Chemistry

The primary use of **Allyl alcohol-1-<sup>13</sup>C** is to unravel the intricate step-by-step processes of chemical reactions.<sup>[1]</sup> By tracking the position of the <sup>13</sup>C label in reactants, intermediates, and products, chemists can distinguish between proposed reaction pathways, understand bond formation and breakage, and identify transient species.<sup>[1]</sup>

A key area of application is in palladium-catalyzed reactions, such as allylic amination. The  $^{13}\text{C}$  label helps to elucidate the role of catalysts and co-catalysts in the activation of the C-O bond.

[1]





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## References

- 1. Allyl alcohol-1-13C | 102781-45-3 | Benchchem [benchchem.com]
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